

6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid chemical properties

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Compound of Interest

Compound Name: 6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid

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An In-depth Technical Guide to **6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid**

This document provides a comprehensive overview of the chemical and physical properties of **6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development. This compound is a derivative of the indole-2-carboxylic acid scaffold, a structure of significant interest in medicinal chemistry.

Core Chemical Properties

6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid is an organic compound useful in synthetic chemistry.^[1] Its fundamental properties are summarized below.

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 2495-92-3 | [1] [2] [3] |
| Molecular Formula | C ₁₇ H ₁₅ NO ₄ | [1] [2] |
| Molecular Weight | 297.31 g/mol | [1] [2] |
| Appearance | Beige to Light Brown Solid | [1] |
| IUPAC Name | 6-(benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid | |
| Synonyms | 5-methoxy-6-phenylmethoxy-1H-indole-2-carboxylic acid | [1] |
| SMILES | <chem>COc1cc2cc(C(=O)O)[nH]c2cc1OCc1ccccc1</chem> | [1] |
| InChI | InChI=1S/C17H15NO4/c1-21-15-8-12-7-14(17(19)20)18-13(12)9-16(15)22-10-11-5-3-2-4-6-11/h2-9,18H,10H2,1H3,(H,19,20) | [1] |
| InChIKey | JMOOGCFXFNKYCS-UHFFFAOYSA-N | [1] |

Spectroscopic Data

Detailed, publicly available spectroscopic data (NMR, IR, Mass Spectrometry) for **6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid** is limited. Researchers are advised to acquire analytical data upon synthesis or purchase. For reference, spectral information for related indole carboxylic acid compounds can be found in various chemical databases.[\[4\]](#)[\[5\]](#)[\[6\]](#)

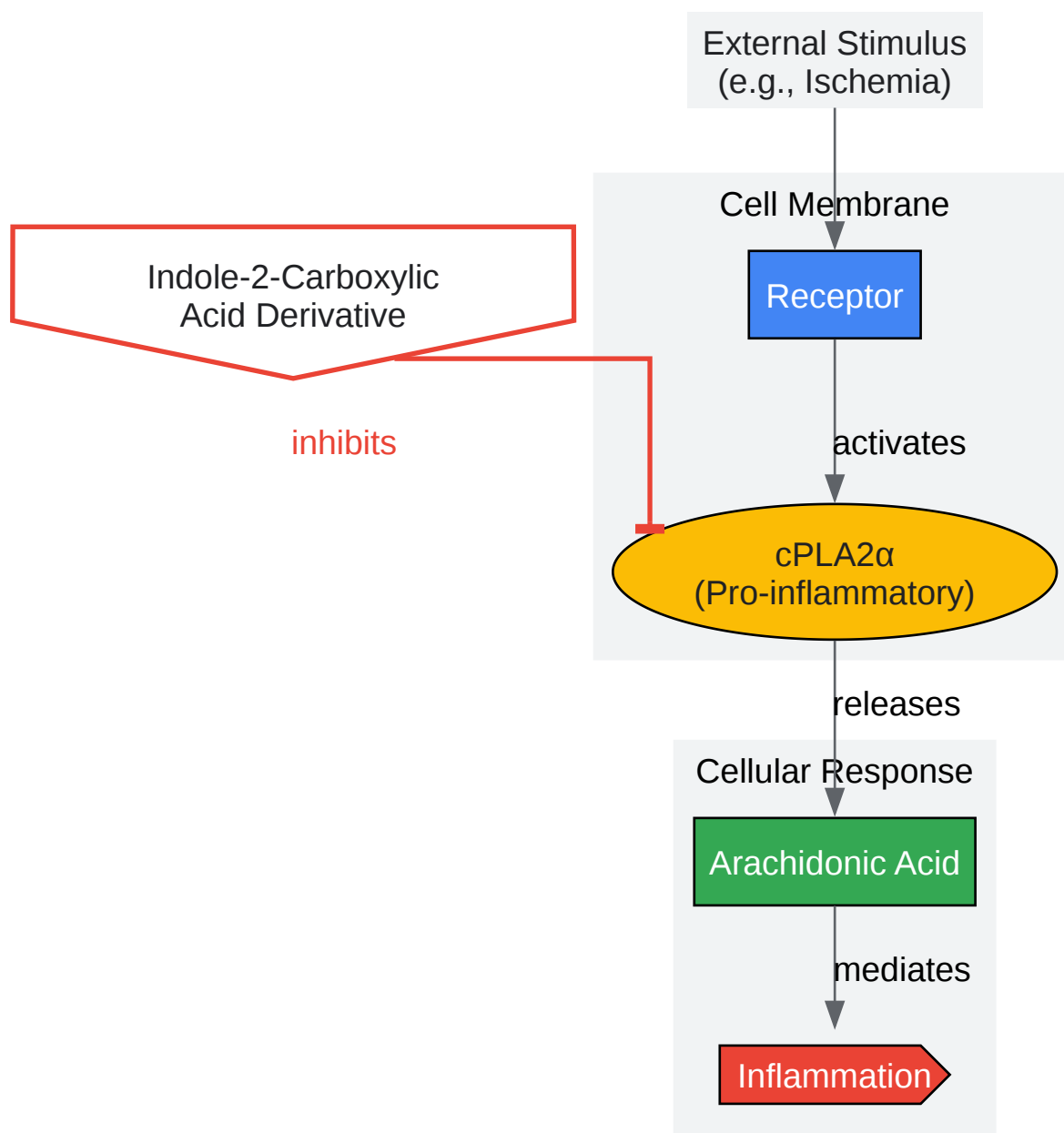
Biological Context and Potential Applications

Indole and its derivatives are recognized as a "privileged" scaffold in medicinal chemistry, forming the core of many natural products and pharmaceutical agents.[\[7\]](#) The indole-2-carboxylic acid moiety, in particular, is a key structural feature in compounds designed for various therapeutic targets.

While specific biological activity for **6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid** is not extensively documented, the broader class of substituted indole-2-carboxylic acids has shown significant potential:

- **Neuroprotection:** Related methoxy-indole-carboxylic acids, such as 5-methoxyindole-2-carboxylic acid (MI2CA), have demonstrated potential neuroprotective properties in the context of stroke, with evidence suggesting they can reduce ischemic area size and decrease oxidative stress.[\[8\]](#)[\[9\]](#)
- **Enzyme Inhibition:** Carboxylic acid functionality is often crucial for the inhibition of enzymes like cytosolic phospholipase A2 α (cPLA2 α) and fatty acid amide hydrolase (FAAH), which are targets for developing anti-inflammatory and analgesic drugs.[\[7\]](#)
- **Antioxidant Activity:** The number and position of hydroxyl and methoxy groups on aromatic rings can significantly influence the antioxidative capacity of phenolic compounds.[\[10\]](#)
- **Precursor for Bioactive Molecules:** This compound serves as a valuable building block in medicinal chemistry for creating more complex molecules with potential neurological or antidepressant effects.[\[11\]](#) For instance, related structures have been used to synthesize inhibitors of beta-amyloid (A β) aggregation, a key process in Alzheimer's disease.[\[12\]](#)

The diagram below illustrates a simplified, hypothetical signaling pathway where an indole-derivative drug candidate might exert neuroprotective effects by inhibiting pro-inflammatory enzyme activity.



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Caption: Hypothetical neuroprotective mechanism of an indole derivative.

Experimental Protocols

Detailed experimental procedures for the synthesis of **6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid** are not widely published. However, a general synthetic route can be proposed based on established methods for preparing indole-2-carboxylic acids, such as the Reissert

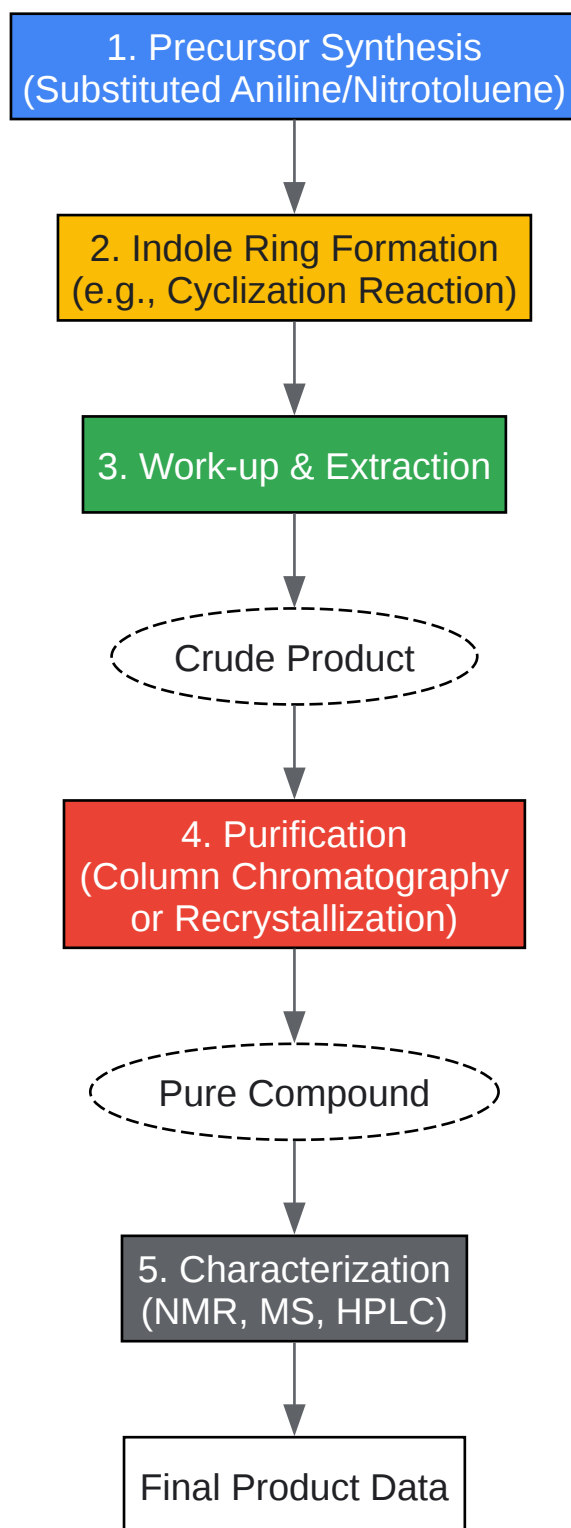
indole synthesis or Fischer indole synthesis, followed by appropriate functional group manipulations.

A common modern approach involves the condensation of a substituted nitrotoluene with diethyl oxalate, followed by reductive cyclization.^[13]

General Synthetic Workflow:

- **Starting Material Preparation:** Synthesis of a suitably substituted aniline or nitrotoluene precursor. This would involve the benzylation of a hydroxyl group and methoxylation at the desired positions of the aromatic ring.
- **Indole Ring Formation:** Cyclization to form the indole scaffold. For example, reacting the precursor with an α -ketoester or α -halo ketone.
- **Carboxylic Acid Installation:** If not installed during cyclization, the carboxylic acid group can be introduced at the C2 position via methods such as lithiation followed by quenching with carbon dioxide.
- **Purification:** The crude product is typically purified using techniques like recrystallization or column chromatography to yield the final compound.^[14]
- **Characterization:** The structure and purity of the final product are confirmed using analytical techniques such as NMR, Mass Spectrometry, and HPLC.

The following diagram outlines a generalized workflow for the synthesis and purification of a target indole derivative.



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Caption: General workflow for chemical synthesis and analysis.

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